

A Comprehensive Technical Guide to the Safe Handling of 4-Ethylbenzoyl Chloride

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Compound of Interest

Compound Name: *4-Ethylbenzoyl chloride*

Cat. No.: B099604

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For researchers, scientists, and professionals engaged in drug development, the safe handling of reactive chemical reagents is paramount. This in-depth guide provides a detailed overview of the safety precautions, handling procedures, and emergency responses related to **4-Ethylbenzoyl chloride**, a compound frequently utilized in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Core Safety and Hazard Information

4-Ethylbenzoyl chloride is a corrosive liquid that causes severe skin burns and eye damage. [1][2] It is harmful if swallowed or in contact with skin and may cause respiratory irritation.[2] The substance reacts with water, which can result in a violent reaction and the release of heat and hydrochloric acid.[3]

Quantitative Safety Data

A summary of the key quantitative safety data for **4-Ethylbenzoyl chloride** is presented in the table below for easy reference and comparison.

Property	Value	Source
Flash Point	113 °C (235.4 °F) - closed cup	[4] [5]
Boiling Point	235-236 °C	[4] [5]
Density	1.147 g/mL at 25 °C	[4] [5]
Refractive Index	n _{20/D} 1.5479	[4] [5]
Molecular Weight	168.62 g/mol	[2] [4]
CAS Number	16331-45-6	[1] [4]
EC Number	240-404-6	[1] [4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Ethylbenzoyl chloride** to prevent contact and exposure.

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).[1] Use equipment tested and approved under standards like NIOSH (US) or EN 166 (EU).	[1]
Skin Protection	Handle with impervious gloves. [3] Gloves must be inspected before use, and proper removal technique should be followed to avoid skin contact.	[1]
Body Protection	Wear protective clothing.[1][6] [7] A full suit may be necessary depending on the scale of work.	[3]
Respiratory Protection	Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if vapors or aerosols are generated.[5] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.	[8]

Detailed Handling and Storage Protocols

Strict protocols for handling and storage must be followed to maintain the integrity of **4-Ethylbenzoyl chloride** and ensure the safety of laboratory personnel.

Handling Procedures

- Work Area Preparation:
 - Ensure a chemical fume hood is operational and available.[8]

- Verify that an eyewash station and safety shower are in close proximity to the workstation.
[8]
- Remove all sources of ignition as the substance is combustible.
- Dispensing the Reagent:
 - Wear all required PPE before handling the chemical container.[1]
 - Do not breathe mists, vapors, or spray.[8]
 - Avoid contact with skin, eyes, and clothing.[6]
- During Reaction:
 - Use non-sparking tools to prevent ignition.[9]
 - Keep the container tightly closed when not in use.[8]
- Post-Handling:
 - Wash hands thoroughly after handling.[1]
 - Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[10]

Storage Procedures

- Store in a corrosive-resistant container in a dry, cool, and well-ventilated place.[7][8]
- Keep containers tightly closed to prevent moisture contact.[8][10]
- Store locked up and away from incompatible materials such as oxidizing agents and bases.
[1][6]

Emergency and First-Aid Measures

Immediate and appropriate response to an exposure or spill is critical.

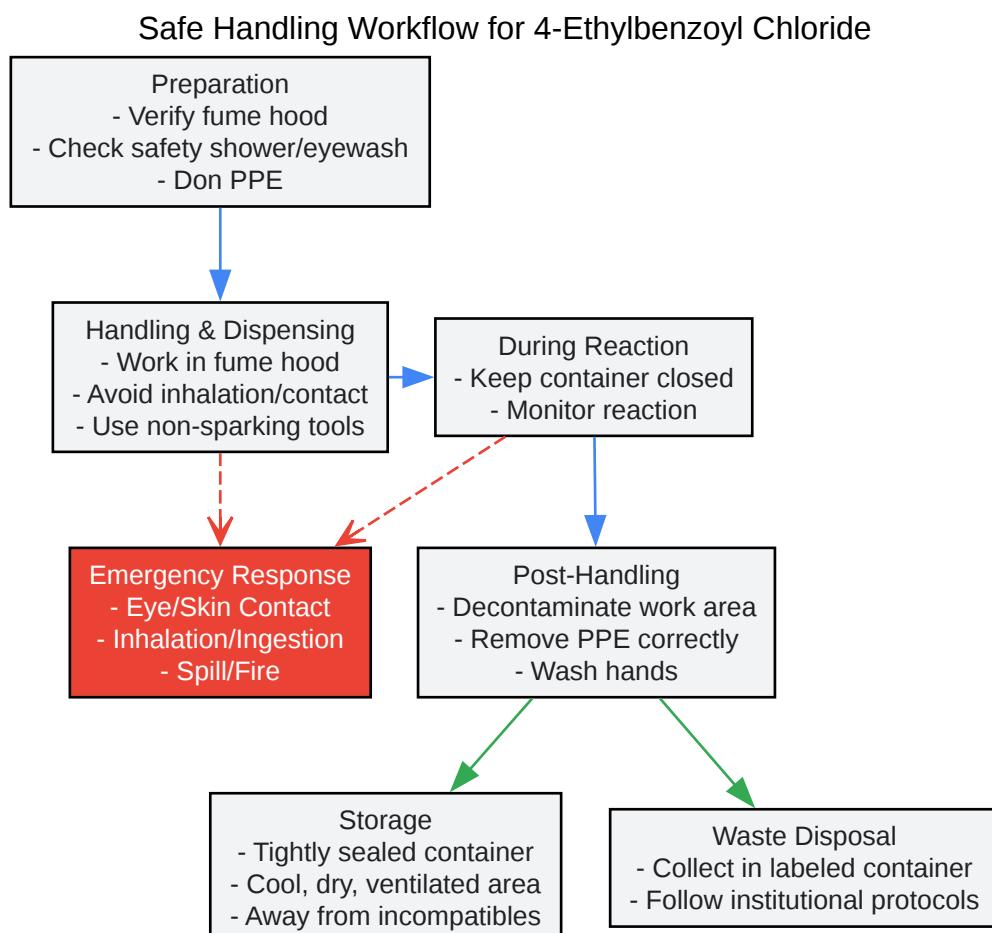
Incident	First-Aid Protocol	Source
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. [8] Remove contact lenses if present and easy to do. [1] Seek immediate medical attention. [1][8]	[1][8]
Skin Contact	Take off immediately all contaminated clothing. [1] Wash off immediately with plenty of soap and water for at least 15 minutes. [1] Call a physician immediately. [8]	[1][8]
Inhalation	Move the person into fresh air. [1] If not breathing, give artificial respiration. [1] Seek immediate medical attention. [1]	[1]
Ingestion	Do NOT induce vomiting. [1] Rinse mouth with water. [1] Never give anything by mouth to an unconscious person. [1] Call a physician immediately. [1][8]	[1][8]
Spill or Leak	Evacuate personnel to a safe area. [9] Wear appropriate PPE. [9] Absorb the spillage with inert material (e.g., dry sand, earth) and collect for disposal in a suitable, closed container. [7][8] Prevent entry into drains. [6]	[6][7][8][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or dry sand.[1][8] Do NOT use water, as a violent reaction may occur.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including hydrogen chloride gas and carbon oxides.[1][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][8]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Ethylbenzoyl chloride**, from preparation to disposal.



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Caption: Workflow for the safe handling of **4-Ethylbenzoyl chloride**.

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before use and follow all institutional and regulatory safety guidelines.

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